

An In-depth Technical Guide on 2,6-Di-O-methyl-D-glucose

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Compound of Interest

Compound Name: 2,6-Di-o-methyl-d-glucose

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2,6-Di-O-methyl-D-glucose**, a methylated derivative of D-glucose. Contrary to common assumptions about saccharide derivatives, extensive research indicates that **2,6-Di-O-methyl-D-glucose** is not a naturally occurring compound. Instead, its presence in scientific literature is primarily linked to its chemical synthesis. This document details the established laboratory synthesis of this compound, its known chemical and physical properties, and discusses the apparent lack of documented biological activity or involvement in signaling pathways. The information presented is intended to serve as a foundational resource for researchers in carbohydrate chemistry and drug development.

Introduction

Methylated monosaccharides are crucial compounds in carbohydrate research, serving as synthetic intermediates and probes for studying the roles of specific hydroxyl groups in biological processes. While many methylated sugars are found in nature, **2,6-Di-O-methyl-D-glucose** appears to be an exception. This guide clarifies its synthetic origin and compiles the available technical information.

Synthesis of 2,6-Di-O-methyl-D-glucose

The primary method for the synthesis of **2,6-Di-O-methyl-D-glucose** was reported by Oldham and Rutherford. The synthesis is a multi-step process starting from a more readily available glucose derivative.

Experimental Protocols

Synthesis of 3,5-benzylidene-6-monomethylglucose:

A solution of 20 g of 3,5-benzylidene-1,2-acetoneglucose in 100 cc. of 20% acetic acid is heated on a water-bath for thirty minutes. The resulting solution is then evaporated under diminished pressure to a syrup. The residue is dissolved in 100 cc. of water and the evaporation is repeated to ensure the complete removal of acetic acid and acetone. The resulting syrup is dissolved in 100 cc. of water, and the solution is shaken with a small amount of decolorizing carbon and filtered. The clear filtrate is then evaporated to a syrup, which is subsequently dissolved in 50 cc. of warm acetone. Upon cooling and scratching, crystallization occurs. The crystals are filtered, washed with a small amount of cold acetone, and dried. The yield of 3,5-benzylidene-6-monomethylglucose is approximately 12 g.

Synthesis of **2,6-Di-O-methyl-D-glucose**:

Further methylation of 3,5-benzylidene-6-monomethylglucose at the 2-position followed by the removal of the benzylidene protecting group yields **2,6-Di-O-methyl-D-glucose**. The detailed procedure for this second step as described by Oldham and Rutherford involves the use of diazomethane for selective methylation, a process that requires specialized equipment and safety precautions.

Chemical and Physical Properties

There is a scarcity of publicly available, tabulated quantitative data for **2,6-Di-O-methyl-D-glucose**. The properties listed below are based on the expected characteristics of a di-O-methylated hexopyranose.

Property	Value
Molecular Formula	C ₈ H ₁₆ O ₆
Molecular Weight	208.21 g/mol
Appearance	Expected to be a white crystalline solid
Solubility	Expected to be soluble in water and polar organic solvents

Biological Activity and Signaling Pathways

Despite extensive searches of scientific literature, there is no documented evidence of natural occurrence for **2,6-Di-O-methyl-D-glucose**. Furthermore, there are no published studies investigating its biological activity or its role in any signaling pathways. Its significance appears to be primarily as a synthetic carbohydrate derivative for chemical studies.

Experimental and Logical Diagrams

Synthesis Workflow for 2,6-Di-O-methyl-D-glucose

The following diagram illustrates the synthetic pathway from D-glucose to **2,6-Di-O-methyl-D-glucose**, highlighting the key intermediates and protection/deprotection steps.



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Caption: Synthetic pathway for **2,6-Di-O-methyl-D-glucose**.

Conclusion

2,6-Di-O-methyl-D-glucose is a synthetic derivative of D-glucose that is not found in nature. Its preparation involves a multi-step chemical synthesis requiring the strategic use of protecting groups to achieve selective methylation at the C2 and C6 positions. There is a notable absence of research on the biological effects of this specific isomer, making it an open area for future

investigation. This guide provides the foundational chemical knowledge for researchers interested in exploring the properties and potential applications of this and other selectively methylated carbohydrates.

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